"key characteristics of C10Cl2F20"

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*1,10-Dichloroperfluorodecane*
CAS No.:	*156186-28-6*
Cat. No.:	*B135224*

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An In-Depth Technical Guide to Dichloroeicosafluorodecane (C10Cl2F20)

Introduction

Perfluorocarbons (PFCs) are synthetic compounds in which carbon-hydrogen bonds have been replaced by carbon-fluorine bonds, creating molecules with exceptional chemical and thermal stability.[1][2] This guide focuses on a specific derivative, dichloroeicosafluorodecane (C10Cl2F20), a perhalogenated alkane. Given its niche status, this document synthesizes information from the broader class of perfluorinated and perhalogenated compounds to provide a predictive but technically grounded overview for researchers, scientists, and drug development professionals. We will explore the molecule's structural characteristics, predicted physicochemical properties, potential synthesis pathways, analytical characterization methods, and prospective applications, particularly in the biomedical field.

Molecular Structure and Isomerism

The molecular formula C10Cl2F20 corresponds to a decane backbone where all 22 hydrogen atoms have been substituted by 20 fluorine and 2 chlorine atoms. This structure is a saturated, perhalogenated alkane.

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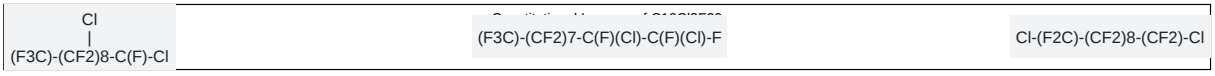
Constitutional Isomerism

A significant characteristic of C10Cl2F20 is the potential for numerous constitutional isomers, which have the same molecular formula but differ in the connectivity of their atoms.[3][4] The specific placement of the two chlorine atoms along the ten-carbon chain dictates the isomer. For example, isomers could include 1,1-dichloroeicosafluorodecane, 1,2-dichloroeicosafluorodecane, or 1,10-dichloroeicosafluorodecane, among many others. Each isomer will possess unique physical properties and spectroscopic signatures.[3][5]

Stereoisomerism

Depending on the position of the chlorine atoms, chiral centers may be created, leading to the possibility of stereoisomers (enantiomers and diastereomers).[5][6] For instance, in 2,3-dichloroeicosafluorodecane, both carbon-2 and carbon-3 are chiral centers. The identification and separation of these isomers are critical for applications where specific molecular geometry is essential, such as in drug development.



Illustrating different chlorine atom placements on a perfluorodecane chain.

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Caption: Examples of constitutional isomers of dichloroeicosafluorodecane.

Predicted Physicochemical Properties

Direct experimental data for C10Cl2F20 is not readily available. However, its properties can be reliably predicted based on well-documented characteristics of similar long-chain perfluoroalkanes.[1][7][8] The strong carbon-fluorine bonds and the shielding of the carbon backbone by fluorine atoms result in high stability and unique physical behaviors.[1]

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Property	Predicted Value / Characteristic	Rationale / Comparative Data
Molecular Weight	570.97 g/mol	Calculated from atomic weights (C10Cl2F20).
Physical State	Colorless, dense liquid	Similar perfluorocarbons are liquids with high density (e.g., Perfluorodecalin ~1.9 g/cm³). [7]
Boiling Point	High (>200 °C, estimated)	Boiling points of perfluoroalkanes are higher than corresponding hydrocarbons. Perfluorodecane boils at ~144 °C; halogen substitution increases this.
Density	~1.9 - 2.0 g/cm³	PFCs are significantly denser than water and hydrocarbons. [9]
Solubility	Immiscible in water and hydrocarbons	Perfluorocarbons are characteristically both hydrophobic and lipophobic.[1]
Vapor Pressure	Low	Consistent with high boiling point and strong intermolecular forces.
Chemical Inertness	Very High	The C-F bond is exceptionally strong, making the molecule resistant to acids, bases, and oxidants.[1][2]
Gas Solubility	High	A hallmark of PFCs is their ability to dissolve large volumes of gases like O2 and CO2.[9][10]

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Synthesis and Manufacturing Considerations

The synthesis of a specific C10Cl2F20 isomer would be a multi-step process requiring precise control over halogenation reactions. A plausible, though challenging, approach could involve the selective chlorination of a decane-based precursor followed by exhaustive fluorination.

Hypothetical Synthetic Pathway

- Selective Chlorination: A starting material like decanoic acid or a decanol could be used to introduce chlorine atoms at specific positions. Standard organic reactions could be employed, followed by conversion back to an alkane framework. Alternatively, free-radical chlorination of a partially fluorinated decane could be attempted, although this method often yields mixtures of products due to its low selectivity.[11]

- Exhaustive Fluorination: The resulting dichlorodecane derivative would then undergo fluorination. Methods like electrochemical fluorination (the Simons process) or direct fluorination with F2 gas are common industrial techniques for producing perfluorinated compounds. These methods are aggressive and can lead to molecular fragmentation, requiring careful optimization.

Caption: A conceptual workflow for the synthesis of C10Cl2F20.

Analytical Characterization Techniques

The structural elucidation of C10Cl2F20 and the differentiation of its isomers would rely on a combination of advanced analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{19}F NMR would be the most powerful tool for characterization.[12] Due to its 100% natural abundance and high sensitivity, the ^{19}F nucleus provides highly resolved spectra with a wide chemical shift range, making it ideal for identifying distinct fluorine environments within the molecule.[13] The chemical shift of each fluorine atom would be influenced by its proximity to the chlorine atoms and its position along the carbon chain. Furthermore, ^{19}F-^{19}F spin-spin coupling constants can help establish through-bond connectivity.[13] This technique is exceptionally well-suited for analyzing complex mixtures of fluorinated compounds with minimal cleanup.[14][15]

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Mass Spectrometry (MS)

Gas Chromatography coupled with Mass Spectrometry (GC-MS) is the gold standard for analyzing volatile halogenated compounds.[16][17][18]

- Isotopic Pattern: The presence of two chlorine atoms would produce a characteristic isotopic signature in the mass spectrum. The molecular ion region would show three peaks: M, M+2, and M+4, with a relative intensity ratio of approximately 9:6:1, arising from the natural abundances of ^{35}Cl and ^{37}Cl.[19]

- Fragmentation: Electron impact (EI) ionization would cause fragmentation of the C-C and C-halogen bonds, providing structural information based on the masses of the resulting fragments.

Experimental Protocol: GC-MS Analysis of C10Cl2F20

- Sample Preparation: Dissolve a small quantity of the C10Cl2F20 sample in a suitable, highly volatile solvent (e.g., perfluorohexane).

- GC Separation:
  - Injector: Use a heated injector (e.g., 250-300°C) to ensure complete volatilization.
  - Column: Employ a capillary column with a non-polar stationary phase (e.g., 5% phenyl polysiloxane) suitable for separating halogenated compounds.[20]
  - Oven Program: Start at a low temperature (e.g., 50°C) and ramp up to a high temperature (e.g., 300°C) to elute compounds based on their boiling points.
  - Carrier Gas: Use an inert carrier gas, typically Helium.[20]

- MS Detection:
  - Ionization: Use Electron Impact (EI) ionization at 70 eV.
  - Mass Analyzer: Scan a mass range appropriate for the molecular weight and expected fragments (e.g., m/z 50-600).

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- Data Analysis: Analyze the resulting chromatogram to separate isomers and examine the mass spectrum of each peak to confirm the isotopic pattern and fragmentation consistent with C10Cl2F20.

Potential Applications in Research and Drug Development

While C10Cl2F20 has no established applications, its properties, inferred from the broader class of PFCs, suggest significant potential in several high-value areas.

Oxygen Carriers ("Artificial Blood")

PFCs can dissolve large quantities of oxygen, making them candidates for use as temporary oxygen carriers in emergency medicine or to enhance oxygenation in biological systems like cell cultures or isolated organs.[9][10][21] An emulsified form of C10Cl2F20 could be investigated for these purposes, offering high stability and biological inertness.

Drug Delivery Systems

The hydrophobic and lipophobic nature of PFCs makes them ideal core components for nanoemulsions designed to carry poorly water-soluble drugs.[22][23] A C10Cl2F20-based nanoemulsion could encapsulate a therapeutic agent, shielding it from degradation and facilitating its transport through the bloodstream to target tissues. The high density of the compound also lends itself to theranostic applications where the delivery vehicle can be tracked.[21][22]

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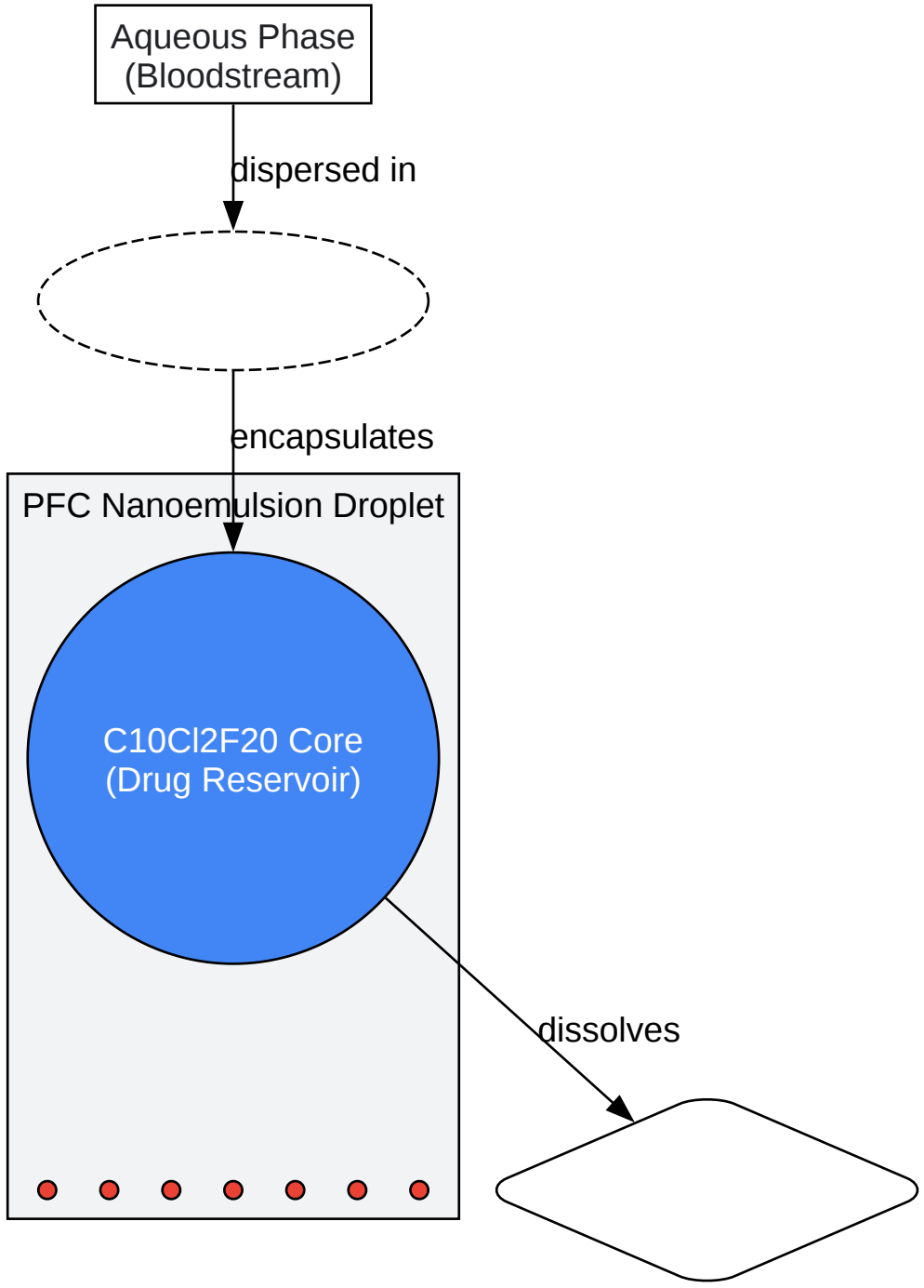

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Caption: Model of a C10Cl2F20-based nanoemulsion for drug delivery.

Diagnostic Imaging

The fluorine atoms in C10Cl2F20 make it a potential contrast agent for ^{19}F Magnetic Resonance Imaging (MRI).[22][23] Since the human body has a negligible natural fluorine

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background, ^{19}F MRI can be used to track cells labeled with PFC nanoemulsions or to visualize drug delivery with high specificity.[13]

Safety, Handling, and Environmental Profile

Toxicological Profile

Perfluorocarbons are generally considered to be biologically inert and have low toxicity.[21] However, long-term exposure to certain types of fluorinated compounds has raised health concerns.[24][25] The mechanisms of PFC toxicity are not fully understood, and some studies have suggested potential links to adverse health outcomes.[26][27] Given the lack of specific data for C10Cl2F20, it should be handled with care in a laboratory setting.

Handling and Safety Precautions

- Ventilation: Use only in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.
- Personal Protective Equipment (PPE): Wear standard PPE, including safety goggles, gloves (chemically resistant), and a lab coat.
- Flammability: While perfluorocarbons are not flammable, some related chlorinated alkanes are.[28] Prudence dictates avoiding open flames.

Environmental Persistence

The extreme stability of the C-F bond means that C10Cl2F20, like other PFCs, is expected to be highly persistent in the environment.[2][26][29] These "forever chemicals" do not readily break down through natural processes.[24] Therefore, disposal must be conducted in accordance with regulations for halogenated waste, typically via high-temperature incineration.

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- To cite this document: BenchChem. ["key characteristics of C10Cl2F20"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135224/docs#key-characteristics-of-c10cl2f20]

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